

# 1-Stearoyl-sn-glycerol as a potential biomarker in disease

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## Compound of Interest

Compound Name: 1-Stearoyl-sn-glycerol

Cat. No.: B134734

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## 1-Stearoyl-sn-glycerol: A Potential Biomarker in Disease

An In-depth Technical Guide for Researchers and Drug Development Professionals

### Introduction

**1-Stearoyl-sn-glycerol**, also known as 1-monostearin or MG(18:0/0:0/0:0), is a monoacylglycerol (MAG) consisting of a glycerol molecule esterified with the saturated fatty acid, stearic acid, at the sn-1 position. As a product of lipid metabolism, its circulating levels can reflect alterations in complex biological pathways. Emerging evidence suggests that **1-Stearoyl-sn-glycerol** may serve as a potential biomarker for various pathological conditions, including cancer and metabolic diseases, warranting a closer examination of its roles in disease etiology and its utility in clinical diagnostics and drug development.

### The Role of 1-Stearoyl-sn-glycerol in Disease Prostate Cancer

Metabolomic profiling studies have identified a significant association between serum levels of **1-Stearoyl-sn-glycerol** and the risk of prostate cancer. A prospective, nested case-control study within the Alpha-Tocopherol, Beta-Carotene Cancer Prevention Study cohort demonstrated a statistically significant inverse association between circulating **1-Stearoyl-sn-glycerol** and prostate cancer risk.<sup>[1]</sup> Men with higher serum concentrations of this metabolite

were found to be less likely to develop prostate cancer.<sup>[1]</sup> This association remained significant even after correction for multiple comparisons and was observed for cases diagnosed up to 23 years after the initial blood collection, suggesting its potential as a long-term predictive biomarker.<sup>[1]</sup> The magnitude of this inverse association did not significantly differ by disease aggressiveness.<sup>[1]</sup>

## Other Malignancies and Conditions

Dysregulation of lipid metabolism is a known hallmark of various cancers. While the most robust data for **1-Stearoyl-sn-glycerol** is in prostate cancer, related lipid metabolism pathways are implicated elsewhere. For instance, a study on hepatocellular carcinoma subtypes found markedly lower expression of **1-Stearoyl-sn-glycerol** in tumor tissue compared to adjacent normal tissue, suggesting that altered lipid catabolism is a feature of these tumors.<sup>[1]</sup>

Furthermore, **1-Stearoyl-sn-glycerol** has been identified as a plasma metabolite that can be used in the metabolomic analysis of coronary artery lesions (CAL), indicating its potential relevance in cardiovascular and metabolic diseases.<sup>[2][3][4][5]</sup>

## Quantitative Data Summary

The following tables summarize the key quantitative findings from the cited research.

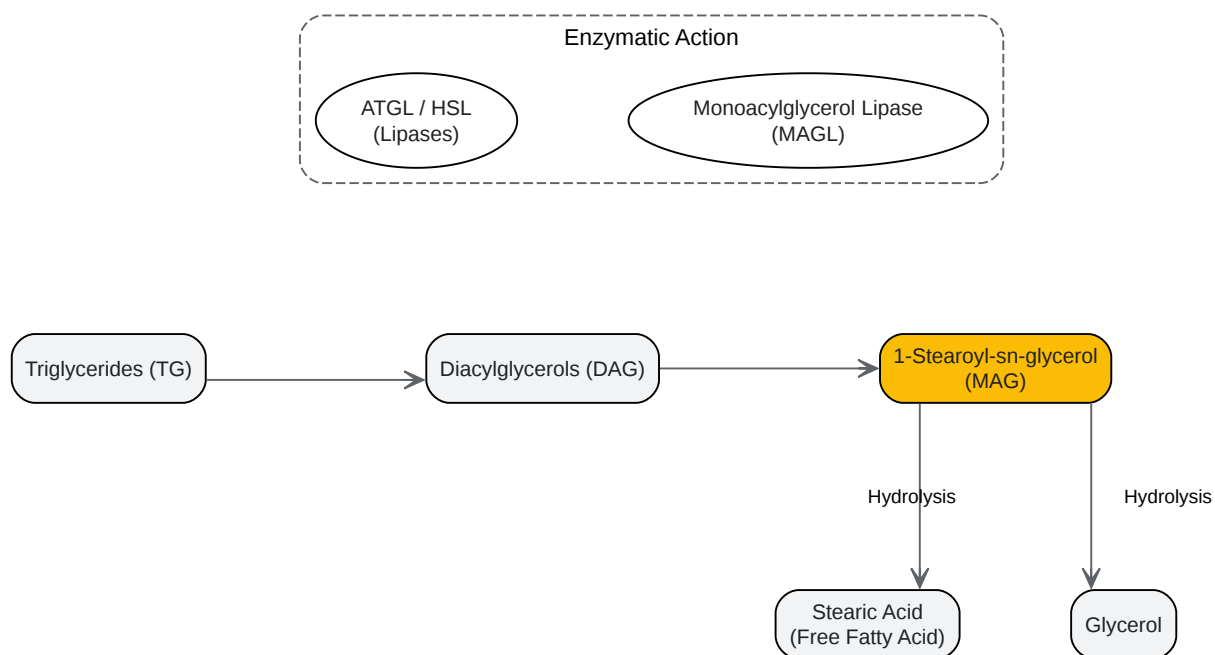
Table 1: Association between Serum **1-Stearoyl-sn-glycerol** and Prostate Cancer Risk

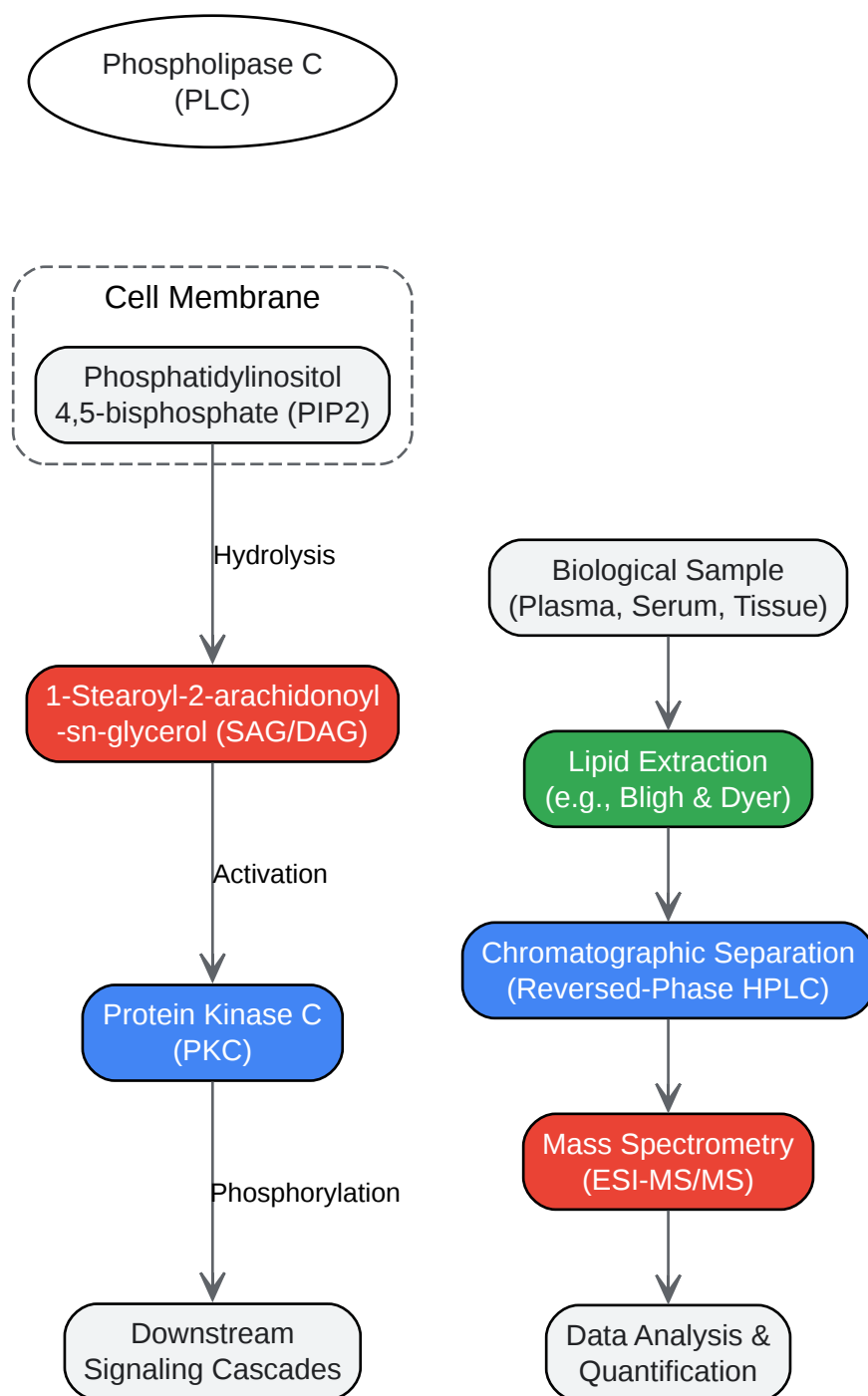
Metric	Value	Reference
Odds Ratio (OR)	0.34	<sup>[1]</sup>
95% Confidence Interval (CI)	0.20 – 0.58	<sup>[1]</sup>
p-value	$6.3 \times 10^{-5}$	<sup>[1]</sup>
Intraclass Correlation (ICC)	0.77	<sup>[1]</sup>

Data from a nested case-control study of male smokers.<sup>[1]</sup>

## Signaling and Metabolic Pathways

**1-Stearoyl-sn-glycerol** is an intermediate in lipid metabolism. Monoacylglycerols are typically formed from the catabolism of triglycerides and can be further hydrolyzed by enzymes like monoacylglycerol lipase (MAGL) into free fatty acids and glycerol.[1] The dysregulation of these pathways can lead to altered levels of specific monoacylglycerols, reflecting changes in cellular energy status and signaling.





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